

A Technical Guide to Trioctylphosphine: From Commercial Suppliers to Advanced Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trioctylphosphine

Cat. No.: B1581425

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Trioctylphosphine (TOP) is a versatile organophosphorus compound with the chemical formula $P(C_8H_{17})_3$. It is a clear, colorless to pale yellow liquid that is widely utilized in materials science and chemical synthesis. Its primary applications are as a high-boiling point solvent, a stabilizing agent for nanoparticles, and as a reactant in the synthesis of various nanomaterials, including quantum dots and metal phosphides.^{[1][2][3]} This technical guide provides a comprehensive overview of commercially available **trioctylphosphine**, its key applications with detailed experimental protocols, and a discussion of the potential biological implications of related organophosphorus compounds.

Commercial Suppliers and Specifications

A variety of chemical suppliers offer **trioctylphosphine** in different grades and quantities. The selection of a suitable supplier and grade is crucial and depends on the specific requirements of the research or application, particularly concerning purity. Technical grade TOP, which is often around 90% pure, is commonly used in applications where high purity is not critical. For more sensitive applications, such as the synthesis of high-quality quantum dots, higher purity grades ($\geq 97\%$ or 99%) are recommended.^{[2][4]}

Below is a summary of some commercial suppliers and their typical product specifications. Please note that availability and specifications are subject to change, and it is always recommended to consult the supplier's website or technical datasheets for the most current information.

Supplier	Grade	Purity	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Physical Form
Sigma-Aldrich (Merck)	Technical Grade	90%	4731-53-7	C ₂₄ H ₅₁ P	370.64	Liquid
Reagent Grade	97%	4731-53-7	C ₂₄ H ₅₁ P	370.64	Liquid	
Thermo Fisher Scientific (Acros Organics)	Technical Grade	90%	4731-53-7	C ₂₄ H ₅₁ P	370.64	Liquid
Strem Chemicals	min. 97%	4731-53-7	C ₂₄ H ₅₁ P	370.60	Colorless to pale yellow liquid	
Chem-Impex	≥ 99%	4731-53-7	C ₂₄ H ₅₁ P	370.64	Colorless transparent liquid	
Ottokemi	Technical Grade	90%	4731-53-7	C ₂₄ H ₅₁ P	370.64	Colorless to yellow liquid
CymitQuimica	95%	4731-53-7	C ₂₄ H ₅₁ P	370.6355	Liquid	
NINGBO INNO PHARMCHEM CO.,LTD.	Varies	High Purity	4731-53-7	C ₂₄ H ₅₁ P	370.64	Not specified

Key Applications and Experimental Protocols

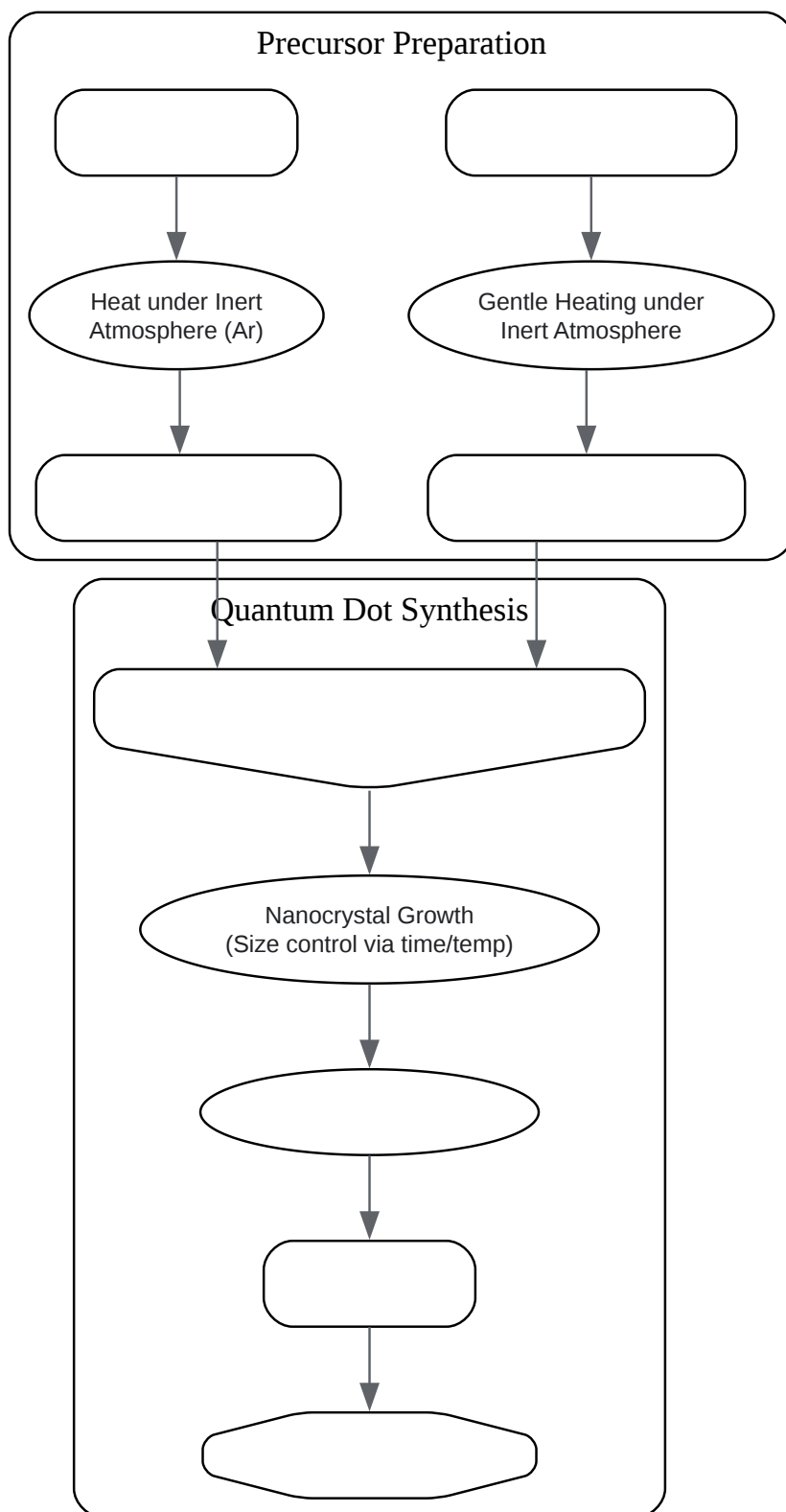
Trioctylphosphine's primary role in research and development is in the synthesis of nanomaterials. It can act as a solvent, a stabilizing ligand to control nanoparticle growth and prevent aggregation, and as a phosphorus source for the synthesis of metal phosphides.[3][5][6]

Synthesis of Cadmium Selenide (CdSe) Quantum Dots

Trioctylphosphine is a critical component in the synthesis of high-quality CdSe quantum dots, where it is used to prepare the selenium precursor, **trioctylphosphine** selenide (TOPSe).

Experimental Protocol:

- **Preparation of Cadmium Precursor:** In a three-neck flask, combine cadmium oxide (CdO), oleic acid, and 1-octadecene. Heat the mixture under an inert atmosphere (e.g., argon) to approximately 250-300 °C until the solution becomes clear, indicating the formation of cadmium oleate.
- **Preparation of Selenium Precursor (TOPSe):** In a separate flask, dissolve selenium powder in **trioctylphosphine** by gentle heating under an inert atmosphere. This forms a solution of **trioctylphosphine** selenide (TOPSe).
- **Injection and Growth:** Rapidly inject the TOPSe solution into the hot cadmium precursor solution. The temperature will drop slightly. The growth of CdSe nanocrystals is initiated upon injection. The size of the quantum dots can be controlled by varying the reaction time and temperature.
- **Quenching and Purification:** After the desired reaction time, cool the reaction mixture to stop the growth of the nanocrystals. The quantum dots can then be purified by precipitation with a non-solvent (e.g., methanol or ethanol) followed by centrifugation.



[Click to download full resolution via product page](#)

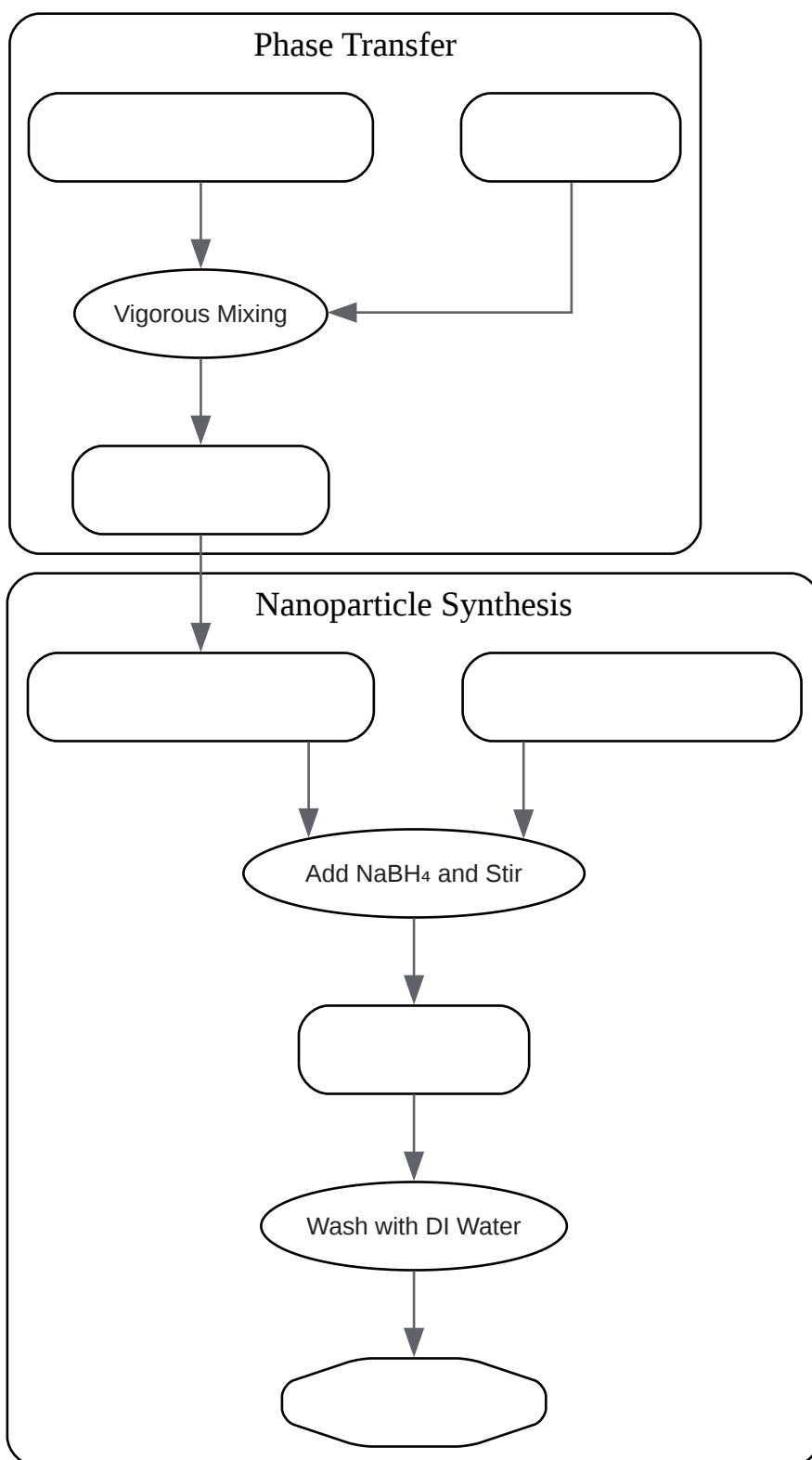
Workflow for the synthesis of CdSe quantum dots.

Synthesis of Gold Nanoparticles

Trioctylphosphine can be used as a capping agent to stabilize gold nanoparticles (AuNPs) in organic solvents.

Experimental Protocol:

- **Phase Transfer of Gold Ions:** Dissolve gold(III) chloride trihydrate ($\text{HAuCl}_4 \cdot 3\text{H}_2\text{O}$) in deionized water. In a separate container, dissolve a phase transfer catalyst, such as tetraoctylammonium bromide (TOAB), in toluene. Mix the two solutions vigorously to transfer the gold ions into the organic phase.
- **Nanoparticle Formation:** Separate the organic phase containing the gold ions. Add **trioctylphosphine** to this solution. In a separate flask, prepare a fresh aqueous solution of a reducing agent, such as sodium borohydride (NaBH_4).
- **Reduction:** Add the NaBH_4 solution to the organic phase while stirring vigorously. A color change to deep red or purple indicates the formation of gold nanoparticles. Continue stirring for several hours to ensure the reaction is complete and the nanoparticles are well-stabilized.
- **Purification:** Wash the organic phase with deionized water multiple times to remove any remaining reducing agent and other water-soluble impurities. The AuNPs stabilized by **trioctylphosphine** remain in the organic phase.



[Click to download full resolution via product page](#)

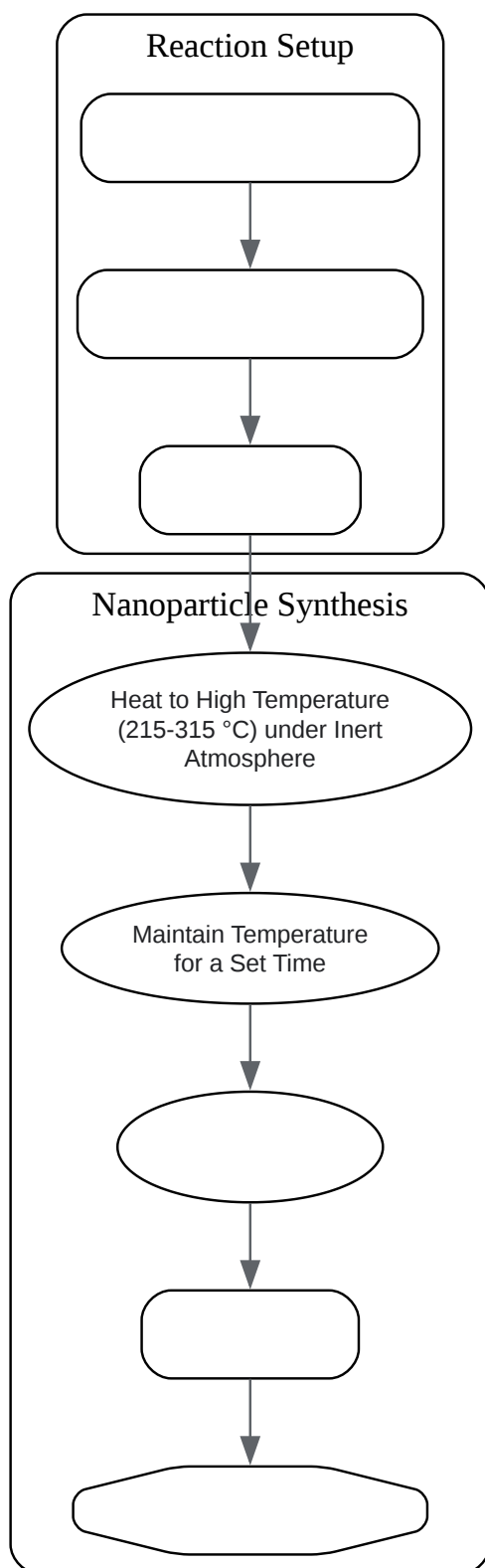
Workflow for the synthesis of gold nanoparticles.

Synthesis of Metal Phosphide Nanoparticles

Trioctylphosphine can serve as a phosphorus source for the synthesis of metal phosphide nanoparticles. This protocol describes a general method for the synthesis of nickel phosphide (Ni_2P) nanoparticles.[3][7]

Experimental Protocol:

- **Precursor Preparation:** In a three-neck flask under an inert atmosphere, dissolve a nickel precursor, such as nickel(II) acetylacetonate ($\text{Ni}(\text{acac})_2$), in a high-boiling point solvent like 1-octadecene (ODE) with a coordinating ligand like oleylamine.
- **Phosphorus Source Addition:** Add **trioctylphosphine** to the reaction mixture.
- **Reaction:** Heat the mixture to a high temperature (e.g., 215-315 °C) and maintain it for a specific duration (e.g., 1 hour). The temperature and time can be adjusted to control the phase and crystallinity of the resulting nickel phosphide nanoparticles.
- **Quenching and Purification:** After the reaction is complete, cool the mixture to room temperature. The nanoparticles can be purified by precipitation with a non-solvent like ethanol, followed by centrifugation and redispersion in a suitable solvent like toluene.



[Click to download full resolution via product page](#)

Workflow for the synthesis of nickel phosphide nanoparticles.

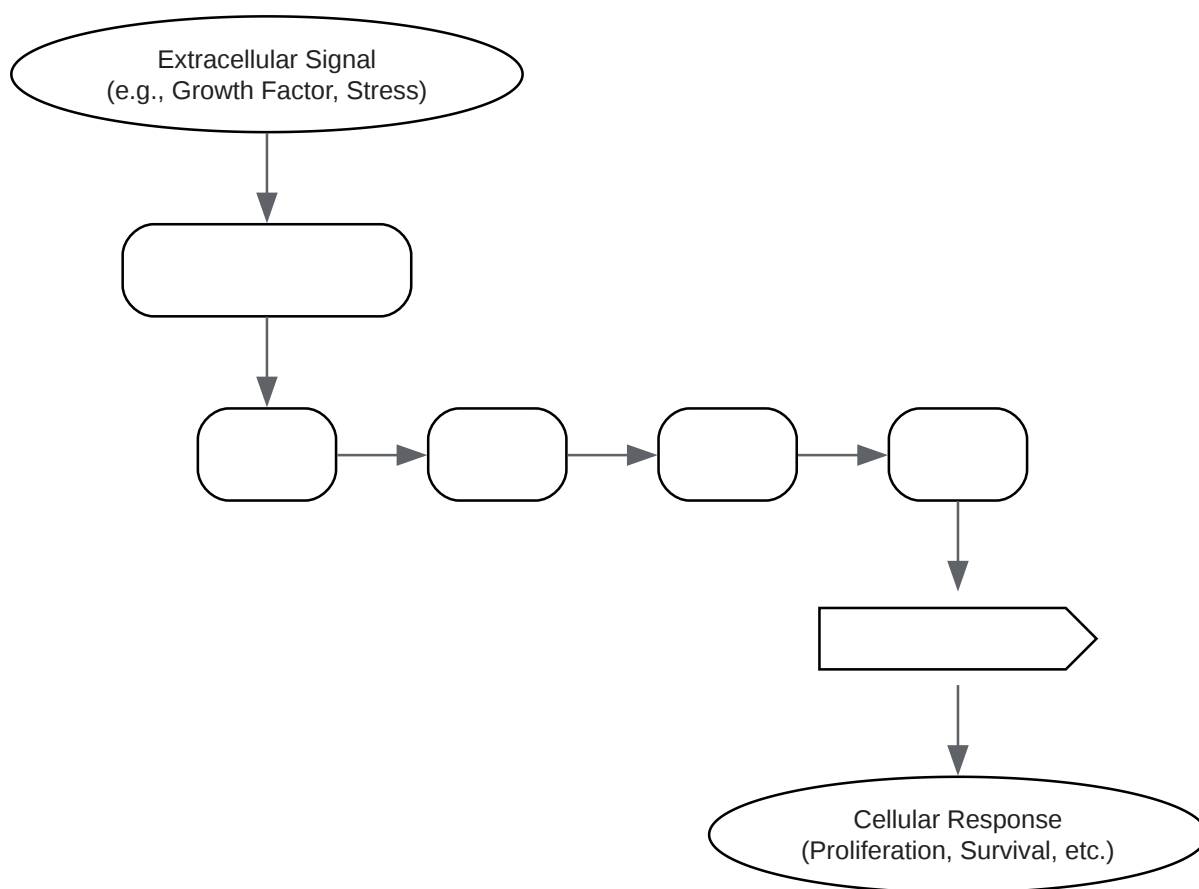
Potential Biological Interactions and Signaling Pathways

While **trioctylphosphine** is primarily used in materials synthesis, it is important for researchers, particularly those in drug development, to be aware of the potential biological effects of organophosphorus compounds. It is crucial to note that there is a lack of direct studies on the specific interaction of **trioctylphosphine** with biological signaling pathways. The information presented here is based on studies of other organophosphorus compounds, and caution should be exercised when extrapolating these findings to **trioctylphosphine**.

Organophosphorus compounds are a broad class of chemicals, some of which are known to have significant biological activity, including toxicity.^[8] For example, some organophosphate pesticides are known to inhibit acetylcholinesterase, a key enzyme in the nervous system.^[9]

Some studies have suggested that certain organophosphorus compounds can induce cellular stress and apoptosis, potentially through the modulation of signaling pathways such as the Mitogen-Activated Protein Kinase (MAPK) pathway.^{[10][11]} The MAPK pathway is a crucial signaling cascade that regulates a wide range of cellular processes, including cell proliferation, differentiation, and apoptosis.

The diagram below illustrates a simplified overview of the MAPK signaling pathway, which can be influenced by some organophosphorus compounds. It is important to reiterate that this is a generalized pathway and its specific interaction with **trioctylphosphine** has not been established.



[Click to download full resolution via product page](#)

Simplified MAPK signaling pathway.

Given its lipophilic nature conferred by the three octyl chains, **trioctylphosphine** may have the potential to interact with cell membranes, although this has not been extensively studied. The biological activity of phosphine ligands in metal complexes has been an area of interest in the development of metal-based drugs, where the phosphine can influence the lipophilicity and cellular uptake of the complex.^{[12][13]}

Safety and Handling

Trioctylphosphine is a hazardous chemical and should be handled with appropriate safety precautions. It is corrosive and can cause severe skin burns and eye damage. It is also air-sensitive and should be stored under an inert atmosphere. Always consult the Safety Data Sheet (SDS) provided by the supplier for detailed information on handling, storage, and disposal.

Conclusion

Trioctylphosphine is an indispensable reagent in the field of materials chemistry, particularly for the synthesis of a wide variety of nanoparticles. Its role as a stabilizing agent, solvent, and reactant enables precise control over the size, shape, and composition of nanomaterials. This guide has provided an overview of commercial suppliers, detailed experimental protocols for key applications, and a brief discussion on the potential biological relevance of related compounds. Researchers and professionals in drug development should be aware of both the synthetic utility and the potential hazards of this compound, ensuring its safe and effective use in their work. Further research into the specific biological interactions of **trioctylphosphine** could open up new avenues for its application.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. Trioctylphosphine technical grade, 90 4731-53-7 [sigmaaldrich.com]
- 3. Synthesis of Amorphous and Various Phase-Pure Nanoparticles of Nickel Phosphide with Uniform Sizes via a Trioctylphosphine-Mediated Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Trioctylphosphine, 90%, technical grade, AcroSeal 100 mL | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 5. researchgate.net [researchgate.net]
- 6. pubs.acs.org [pubs.acs.org]
- 7. pubs.acs.org [pubs.acs.org]
- 8. The Effect of Organophosphate Exposure on Neuronal Cell Coenzyme Q10 Status - PMC [pmc.ncbi.nlm.nih.gov]
- 9. mdpi.com [mdpi.com]
- 10. Organophosphorus compound effects on neurotrophin receptors and intracellular signaling - PubMed [pubmed.ncbi.nlm.nih.gov]

- 11. mdpi.com [mdpi.com]
- 12. researchgate.net [researchgate.net]
- 13. royalsocietypublishing.org [royalsocietypublishing.org]
- To cite this document: BenchChem. [A Technical Guide to Trioctylphosphine: From Commercial Suppliers to Advanced Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1581425#commercial-suppliers-of-trioctylphosphine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com